

# Physical and chemical properties of "3-(Benzimidazol-1-yl)propanal"

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## Compound of Interest

Compound Name: 3-(Benzimidazol-1-yl)propanal

Cat. No.: B129894

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## An In-depth Technical Guide on 3-(Benzimidazol-1-yl)propanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-(Benzimidazol-1-yl)propanal**. Due to the limited availability of data for this specific aldehyde, this guide also includes information on its immediate precursor, 3-(1H-Benzimidazol-2-yl)propan-1-ol, to provide a more complete profile. Benzimidazole derivatives are a significant class of heterocyclic compounds known for their wide range of biological activities, making them a focal point in medicinal chemistry and drug discovery.<sup>[1][2][3]</sup>

## Physical and Chemical Properties

Quantitative data for **3-(Benzimidazol-1-yl)propanal** is not readily available in public literature. However, data for the related alcohol, 3-(1H-Benzimidazol-2-yl)propan-1-ol, provides valuable insights into the physicochemical characteristics of this scaffold.

Property	Value	Source Compound
Molecular Formula	C10H10N2O	3-(Benzimidazol-1-yl)propanal
Molecular Weight	174.20 g/mol	3-(Benzimidazol-1-yl)propanal
CAS Number	2403-66-9	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Molecular Formula	C10H12N2O	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Molecular Mass	176.22 g/mol	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Melting Point	159-161 °C	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
InChI	InChI=1S/C10H12N2O/c13-7-3-6-10-11-8-4-1-2-5-9(8)12-10/h1-2,4-5,13H,3,6-7H2,(H,11,12)	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]
Canonical SMILES	OCCCC1=NC=CC=CC2N1	3-(1H-Benzimidazol-2-yl)propan-1-ol[4]

Note: The table presents data for 3-(1H-Benzimidazol-2-yl)propan-1-ol as a reference due to the absence of specific data for **3-(Benzimidazol-1-yl)propanal**.

## Experimental Protocols

### Synthesis of **3-(Benzimidazol-1-yl)propanal**

The synthesis of **3-(Benzimidazol-1-yl)propanal** can be achieved through the oxidation of its corresponding alcohol, 3-(1H-Benzimidazol-2-yl)propan-1-ol.[5] This is a common and effective method for the preparation of aldehydes from primary alcohols.

Materials:

- 3-(1H-Benzimidazol-2-yl)propan-1-ol

- Pyridinium chlorochromate (PCC) or other mild oxidizing agents (e.g., Dess-Martin periodinane)
- Dichloromethane (DCM) as solvent
- Silica gel for column chromatography
- Anhydrous sodium sulfate

#### Procedure:

- **Dissolution:** Dissolve 3-(1H-Benzimidazol-2-yl)propan-1-ol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Oxidation:** Add pyridinium chlorochromate (PCC) portion-wise to the stirred solution at room temperature. The amount of PCC should be in slight molar excess (typically 1.5 equivalents) relative to the alcohol.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) until the starting alcohol is consumed.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts and excess PCC. Wash the silica gel pad with additional diethyl ether.
- **Purification:** Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **3-(Benzimidazol-1-yl)propanal**.
- **Characterization:** Confirm the structure and purity of the final product using spectroscopic methods such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.

## Chemical Reactivity and Biological Significance

Benzimidazole derivatives are known to undergo various chemical reactions, including electrophilic substitution on the benzene ring and N-alkylation or N-acylation at the imidazole nitrogen. The aldehyde functional group in **3-(Benzimidazol-1-yl)propanal** allows for a range

of subsequent reactions, such as reductive amination, Wittig reactions, and aldol condensations, making it a versatile intermediate for the synthesis of more complex molecules.

The benzimidazole core is a key pharmacophore found in numerous pharmaceuticals with a broad spectrum of biological activities, including:

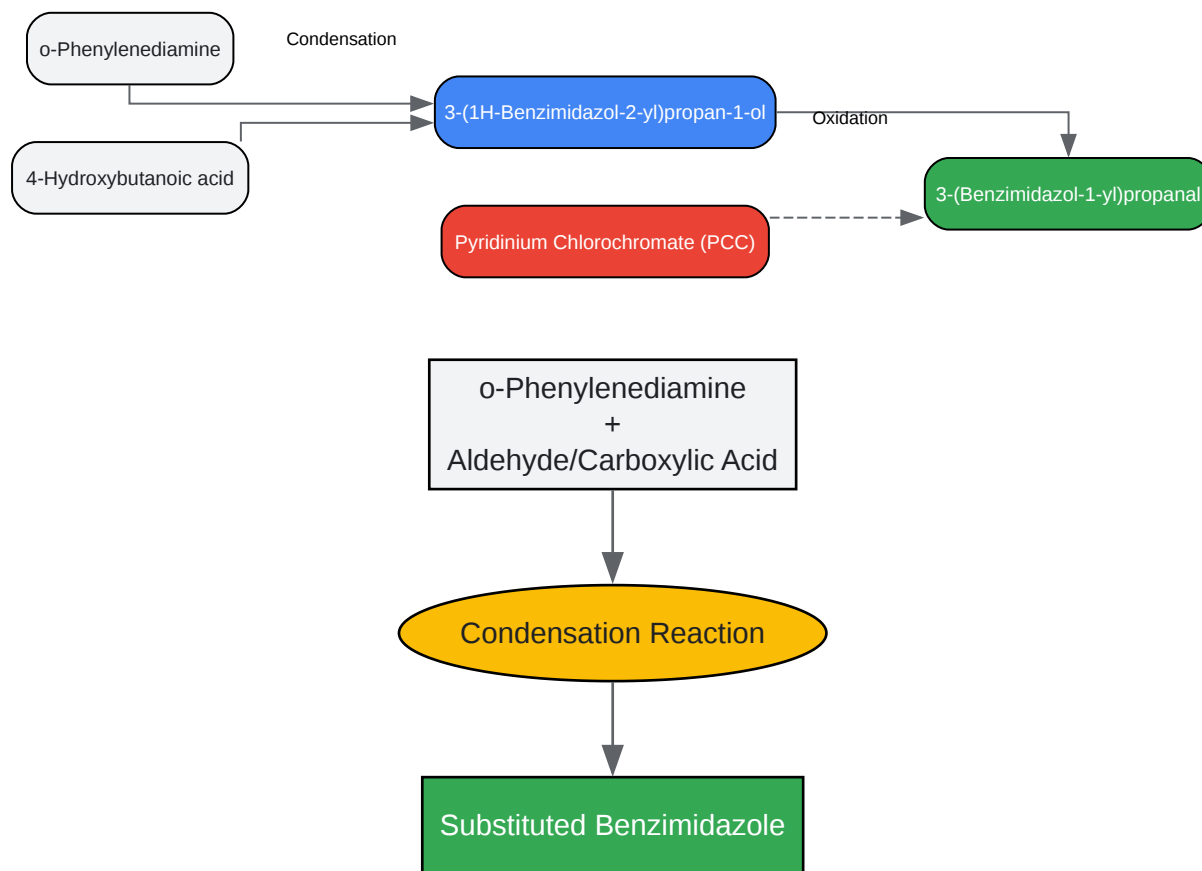
- Antimicrobial and Antifungal: Benzimidazole derivatives have shown potent activity against various bacteria and fungi.[\[1\]](#)
- Anticancer: Certain substituted benzimidazoles exhibit anticancer properties.[\[1\]](#)[\[5\]](#)
- Anti-inflammatory: Some derivatives have been identified as inhibitors of inflammatory pathways, such as the NLRP3 inflammasome.[\[6\]](#)
- Antiviral and Anthelmintic: This class of compounds is well-established in antiviral and anthelmintic therapies.[\[2\]](#)

The diverse biological activities of benzimidazoles stem from their ability to interact with various biological targets.

## Visualizations

### Synthesis Workflow for **3-(Benzimidazol-1-yl)propanal**

The following diagram illustrates the synthetic pathway from o-phenylenediamine to **3-(Benzimidazol-1-yl)propanal**.



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